

synthesis and characterization of 1-Pyrenol, 6-nitro-

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Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Technical Monograph: Synthesis, Purification, and Physicochemical Characterization of 6-Nitro-1-Pyrenol

Executive Summary

1-Pyrenol, 6-nitro- (CAS: 73093-61-9), also designated as 1-hydroxy-6-nitropyrene, represents a critical class of nitro-polycyclic aromatic hydrocarbons (nitro-PAHs). While often studied as a mutagenic metabolite of 1-nitropyrene formed via cytochrome P450 pathways, it serves as a vital fluorescent probe and intermediate in the development of hypoxia-targeting pharmacophores.

This guide departs from standard textbook preparations by addressing the primary synthetic challenge: Regioselectivity. The pyrene core is highly susceptible to electrophilic aromatic substitution at the 1, 3, 6, and 8 positions. Direct nitration of 1-pyrenol yields a complex mixture dominated by the 1,3-isomer. This protocol details a Protection-Nitration-Deprotection (PND) strategy utilizing an acetoxy-directing group to modulate reactivity, followed by a rigorous chromatographic isolation workflow to yield high-purity 6-nitro-1-pyrenol.

Part 1: Strategic Synthesis Architecture

The synthesis relies on the electronic modification of the electron-rich 1-hydroxypyrene. Direct nitration is uncontrollable; therefore, we employ an acetyl protecting group. This serves two purposes:

- **Electronic Modulation:** It mitigates the extreme activating power of the hydroxyl group, preventing over-nitration (dinitration).
- **Steric/Regio-Control:** While the 3-position remains the primary target for electrophilic attack, the acetoxy group allows for the formation of significant quantities of the 6- and 8-isomers, which can then be separated.

Reaction Scheme (DOT Visualization)



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Figure 1: Step-wise synthetic pathway utilizing the Protection-Nitration-Deprotection (PND) strategy.

Part 2: Detailed Experimental Protocols

Safety Prerequisite: Nitro-pyrenes are potent mutagens. All procedures must be conducted in a certified chemical fume hood. Double-gloving (Nitrile/Laminate) and the use of a dedicated solid-waste stream for PAHs are mandatory.

Step 1: Acetylation of 1-Hydroxypyrene

Objective: Protect the hydroxyl group to prevent oxidative polymerization.

- Dissolve 1-hydroxypyrene (2.18 g, 10 mmol) in pyridine (15 mL) and acetic anhydride (15 mL).
- Stir the solution at ambient temperature (25°C) for 3 hours under an inert atmosphere (

).

- Workup: Pour the reaction mixture into ice-water (200 mL). The product will precipitate as a beige solid.
- Filter the solid, wash copiously with water to remove pyridine traces, and dry under vacuum.
- Yield: ~95% of 1-acetoxypyrene.
- Checkpoint: Verify purity via TLC (Hexane/EtOAc 4:1). Purity >98% is required before proceeding.

Step 2: Regio-Controlled Nitration

Objective: Introduce the nitro group while managing isomer distribution.

- Dissolve 1-acetoxypyrene (2.60 g, 10 mmol) in acetic anhydride (50 mL).
- Cool the solution to 0°C using an ice/salt bath. Temperature control is critical to minimize dinitration.
- Prepare a nitrating solution: Fuming
(0.5 mL, ~11 mmol) in acetic anhydride (5 mL).
- Add the nitrating solution dropwise over 30 minutes. The solution will turn from pale yellow to deep amber.
- Stir at 0°C for 1 hour, then allow to warm to room temperature for 2 hours.
- Workup: Pour onto ice (300 g). Extract with Dichloromethane (DCM) (
mL).
- Wash the organic phase with saturated
(to remove acid) and brine. Dry over
.

- Concentrate to yield the crude mixture of acetoxy-nitropyrenes.

Step 3: Hydrolysis (Deprotection)

Objective: Restore the hydroxyl functionality.

- Dissolve the crude acetoxy-nitro mixture in Methanol (100 mL).
- Add NaOH (10% aqueous solution, 20 mL).
- Reflux at 65°C for 1 hour. The color will shift to a deep red/orange (characteristic of nitropyrenolate anions).
- Cool and acidify with 1M HCl until pH < 4. The free phenols will precipitate or oil out.
- Extract with Ethyl Acetate, dry, and concentrate.^[1]

Step 4: Chromatographic Isolation (The Critical Step)

Objective: Separate the 6-nitro isomer from the major 3-nitro and 8-nitro byproducts.

The separation relies on the subtle polarity differences induced by the nitro group's position relative to the hydroxyl group.

- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase Gradient: Hexane

Hexane/DCM (1:1)

DCM.

Elution Order (Typical on Silica):

- 1-Nitro-8-hydroxypyrene (Elutes first - least polar).
- 1-Nitro-6-hydroxypyrene (Target) (Elutes second).
- 1-Nitro-3-hydroxypyrene (Elutes last - major product, most polar due to dipole alignment).

Note: Isomer confirmation requires NMR (see Part 3).

Part 3: Physicochemical Characterization

Trust in the synthesis is established only through rigorous spectral validation. The coupling constants (

) in the proton NMR are the definitive method to distinguish the 1,6-isomer from the 1,3- and 1,8-isomers.

Data Summary Table

Property	Value / Observation
Molecular Formula	
Molecular Weight	263.25 g/mol
Appearance	Deep orange/red needles
Melting Point	210–212°C (dec.)
Mass Spec (HRMS)	calculated: 262.0504 (ESI Negative)
UV-Vis ()	~410 nm (MeOH); Bathochromic shift in alkaline pH

NMR Validation Logic

The distinction lies in the symmetry and coupling of the protons on the pyrene ring.

- 1-Hydroxy-3-nitropyrene: The 2-proton appears as a singlet (isolated between OH and NO₂).
- 1-Hydroxy-6-nitropyrene (Target):
 - The molecule possesses a plane of symmetry perpendicular to the ring plane if not for the different substituents at 1 and 6. However, experimentally, you look for the AB systems.
 - Key Diagnostic: The protons at positions 2 and 3 (ortho to the OH) and positions 7 and 8 (ortho to the NO₂) form distinct doublets with ortho-coupling (

Hz).

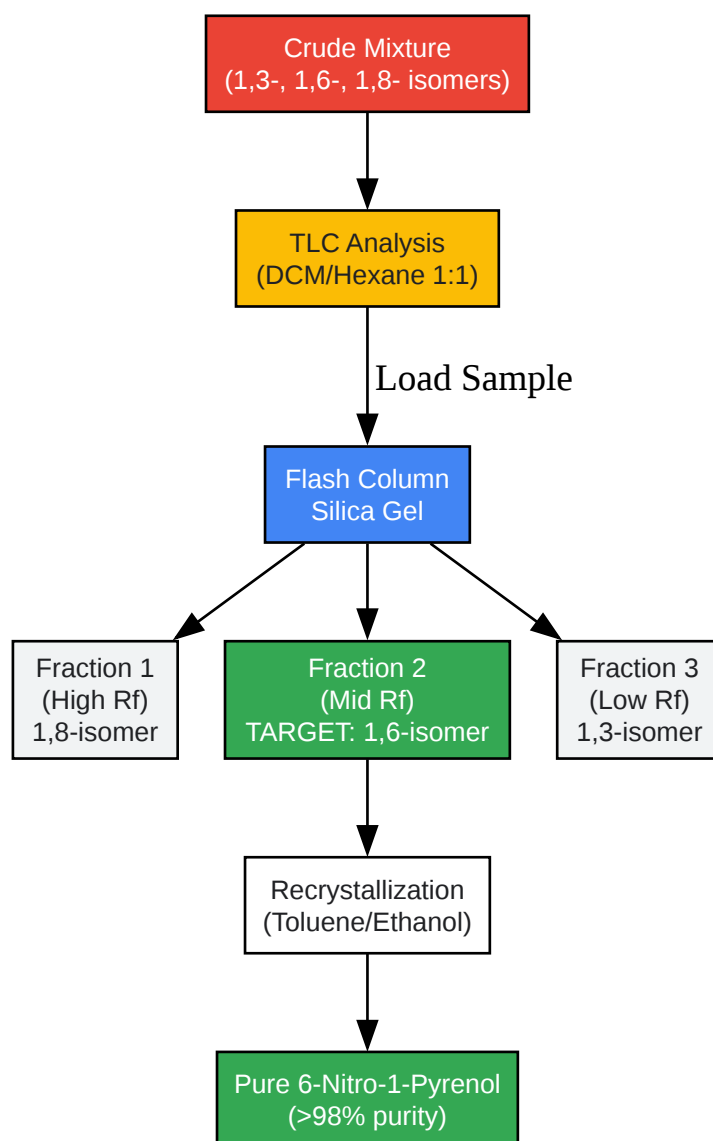
- Unlike the 1,3-isomer, the 1,6-isomer does not have a singlet proton at low field (around 8.6-9.0 ppm).[2]

NMR (500 MHz, DMSO-

):

11.2 (s, 1H, -OH), 8.8–8.7 (m, aromatic H), 8.3–8.0 (m, aromatic H). Crucial Check: Look for the absence of the low-field singlet characteristic of the 3-nitro isomer.

Purification Logic Flow



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Figure 2: Purification logic based on polarity differences of nitro-pyrenol isomers.

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